

Physical properties of propylbenzene: boiling point, melting point, density

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Compound of Interest

Compound Name: Propylbenzene

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Propylbenzene: A Technical Guide to Its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **propylbenzene**, a significant organic compound utilized in various industrial and research applications. Understanding these fundamental characteristics—boiling point, melting point, and density—is critical for its application in chemical synthesis, as a solvent, and in the development of new materials and pharmaceuticals. This document collates key data and outlines the standardized experimental methodologies for their determination.

Core Physical Properties of Propylbenzene

The physical properties of **propylbenzene** are well-documented, providing a solid foundation for its application in a laboratory or industrial setting. Below is a summary of its key physical constants.

Physical Property	Value	Conditions
Boiling Point	159.2 °C	At 760 mmHg
Melting Point	-99.5 °C	-
Density	0.862 g/mL	At 25 °C

Experimental Protocols for Property Determination

Accurate determination of physical properties is paramount for ensuring the purity and proper application of chemical substances. The following sections detail the standard methodologies for measuring the boiling point, melting point, and density of organic liquids like **propylbenzene**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure substance, this is a distinct temperature at a given pressure.

Standard Methodology: ASTM D1078

A widely accepted method for determining the distillation range of volatile organic liquids is outlined in ASTM D1078.^{[1][2][3][4]} This standard provides a procedure for measuring the boiling range of liquids that are chemically stable during the distillation process and boil between 30 and 350 °C.^[1]

Experimental Workflow:

- **Apparatus Setup:** A specified volume of the sample (e.g., 100 mL) is placed in a distillation flask. The flask is fitted with a condenser and a calibrated thermometer, ensuring the top of the thermometer bulb is level with the bottom of the side arm of the flask.
- **Heating:** The flask is heated at a controlled rate.
- **Data Collection:** The temperature at which the first drop of distillate falls from the condenser is recorded as the initial boiling point. The temperature is continuously monitored as the

distillation proceeds. The boiling point of a pure liquid like **propylbenzene** would be the constant temperature observed during the majority of the distillation.

- Barometric Pressure Correction: Since boiling point is pressure-dependent, the observed temperature is corrected to the standard atmospheric pressure (760 mmHg).

A simpler, micro-scale method often used in academic laboratories involves a Thiele tube.^{[5][6]} A small amount of the liquid is heated in a test tube containing an inverted capillary tube. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary, and upon cooling, the liquid is just drawn back into the capillary.^{[5][6]}

Melting Point Determination

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a very narrow range. Since **propylbenzene**'s melting point is well below room temperature, this determination requires a cryostat or a specialized low-temperature apparatus.

Standard Methodology: OECD Guideline 102

The OECD Guideline 102 describes several methods for determining the melting point or melting range.^{[7][8][9][10]} For substances like **propylbenzene**, the freezing point determination method is most applicable.

Experimental Workflow:

- Sample Preparation: The liquid sample is placed in a tube and cooled.
- Cooling and Observation: The sample is slowly cooled while being stirred. The temperature is recorded at regular intervals.
- Phase Transition: As the substance freezes, the temperature will plateau. This constant temperature is the freezing point, which is numerically equivalent to the melting point.
- Apparatus: This can be performed using a specialized freezing point apparatus or with techniques like Differential Scanning Calorimetry (DSC), which measures the heat flow to or from a sample as a function of temperature or time.^[7]

Density Determination

Density is the mass of a substance per unit of volume. It is an important physical property that can indicate the purity of a substance.

Standard Methodology: OECD Guideline 109 & ASTM D4052

OECD Guideline 109 outlines several methods for determining the density of liquids, including the use of a hydrometer, an oscillating densitometer, or a pycnometer.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

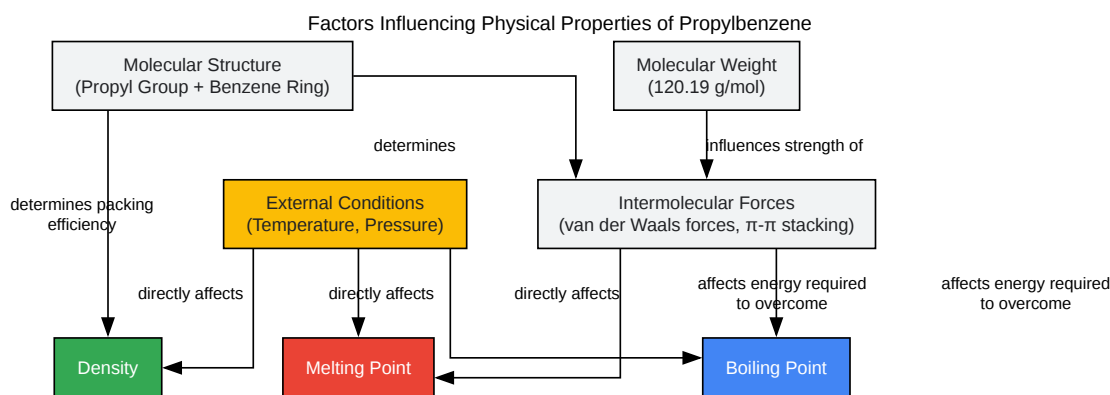
ASTM D4052 specifically covers the determination of density in liquids using a digital density meter.[\[16\]](#)[\[17\]](#)

Experimental Workflow (Oscillating U-tube Densitometer):

- **Calibration:** The instrument is calibrated using two standards of known density, typically dry air and pure water.
- **Sample Injection:** A small volume of the **propylbenzene** sample is injected into the oscillating U-tube of the densitometer.[\[16\]](#)[\[18\]](#)
- **Temperature Control:** The temperature of the measuring cell is precisely controlled to the desired temperature (e.g., 25 °C).
- **Measurement:** The instrument measures the change in the oscillation frequency of the U-tube when filled with the sample. This frequency is directly related to the density of the liquid.[\[18\]](#)
- **Result:** The density is then automatically calculated and displayed. This method is rapid, requires a small sample volume, and provides high accuracy.[\[18\]](#)

Factors Influencing Physical Properties

The physical properties of **propylbenzene** are dictated by its molecular structure and the resulting intermolecular forces. The following diagram illustrates the logical relationships between these factors and the observed physical properties.



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Caption: Logical relationships influencing **propylbenzene**'s physical properties.

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